

An In-depth Technical Guide to the Safety of L-Isoleucine-¹³C₆,¹⁵N

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Compound of Interest

Compound Name: *L*-Isoleucine-¹³C₆,¹⁵N

Cat. No.: B12405800

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety profile of L-Isoleucine-¹³C₆,¹⁵N, a stable isotope-labeled amino acid crucial for a variety of research applications, particularly in quantitative proteomics and metabolic studies. This document synthesizes available safety data, outlines relevant experimental methodologies, and illustrates key biological and experimental pathways to ensure safe handling and informed use of this compound.

Substance Identification and Safety Overview

L-Isoleucine-¹³C₆,¹⁵N is a non-radioactive, isotopically labeled form of the essential amino acid L-isoleucine. The carbon and nitrogen atoms in its structure have been replaced with the stable isotopes ¹³C and ¹⁵N, respectively. This labeling allows for its use as a tracer in mass spectrometry-based analyses without the risks associated with radioactive isotopes.

According to the Safety Data Sheet (SDS) provided by major suppliers, L-Isoleucine-¹³C₆,¹⁵N is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] It is intended for laboratory research use only.^[1]

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	$^{13}\text{C}_6\text{H}_{13}^{15}\text{NO}_2$	[2]
Molecular Weight	138.12 g/mol	[2] [3] [4]
CAS Number	202468-35-7	[2] [3] [4]
Appearance	White to off-white solid	[3]
Purity	≥98%	[3] [4]
Storage Temperature	Room temperature, away from light and moisture. For long-term storage as a solid, -20°C is recommended. In solvent, -80°C for up to 6 months.	[3] [4]

Toxicological Data

The toxicological profile of L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ is comparable to that of naturally occurring L-isoleucine, which is a fundamental component of proteins and essential for human nutrition. The primary toxicological data available is for acute oral toxicity.

Table 2: Acute Toxicity Data

Test	Species	Route	Result	Reference
LD ₅₀	Rat (female)	Oral	> 2,000 mg/kg	[1]

This result indicates a very low acute toxicity profile. Further toxicological assessments on the unlabeled L-isoleucine have also shown it to be non-irritant to the skin and eyes and not a dermal sensitizer.[\[5\]](#)

Experimental Protocols

Acute Oral Toxicity (LD₅₀) Test Protocol (General Guideline)

The LD₅₀ value for L-Isoleucine-¹³C₆,¹⁵N was determined using a standard acute oral toxicity study design. While the specific details of the study for this exact compound are not publicly available, a typical protocol, often following OECD guidelines, is described below. The "limit test" is a common approach for substances expected to have low toxicity.[6]

Objective: To determine the single dose of a substance that causes the death of 50% of a group of test animals. For low-toxicity substances, a limit test is performed to demonstrate that the LD₅₀ is above a certain dose level.[6][7]

Methodology:

- Animal Model: Typically, young adult rats (e.g., Sprague-Dawley strain) of a single sex (often females, as they can be more sensitive) are used.[6]
- Acclimatization: Animals are acclimated to the laboratory conditions for at least five days before the study.
- Fasting: Animals are fasted overnight prior to dosing.[6]
- Dose Administration: A single dose of the test substance (in this case, >2,000 mg/kg body weight) is administered to a group of animals via oral gavage.[1][6]
- Observation: The animals are observed for mortality, clinical signs of toxicity, and changes in body weight for up to 14 days.[6]
- Necropsy: At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.

The result of >2,000 mg/kg indicates that at the highest tested dose, less than 50% of the animals showed mortality, confirming the substance's low acute toxicity.

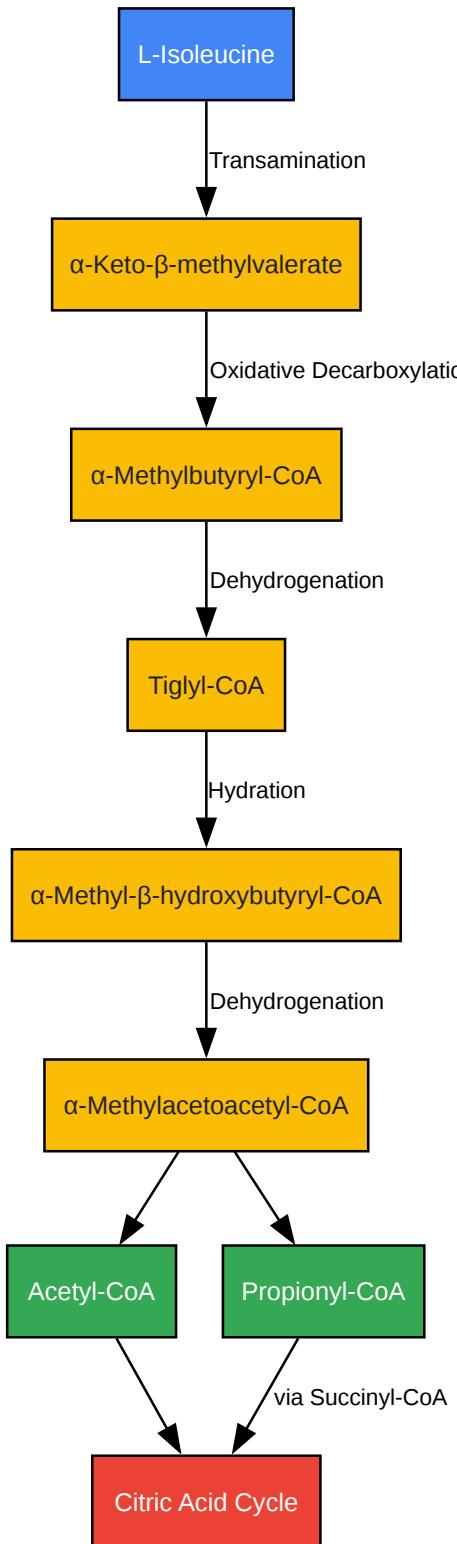
Signaling and Metabolic Pathways

Isoleucine Catabolism

L-isoleucine is both a glucogenic and a ketogenic amino acid. Its catabolism is a multi-step process that occurs primarily in the mitochondria of muscle cells. The carbon skeleton is

ultimately converted into acetyl-CoA and propionyl-CoA, which can then enter the citric acid cycle.[8][9][10]

Isoleucine Catabolic Pathway



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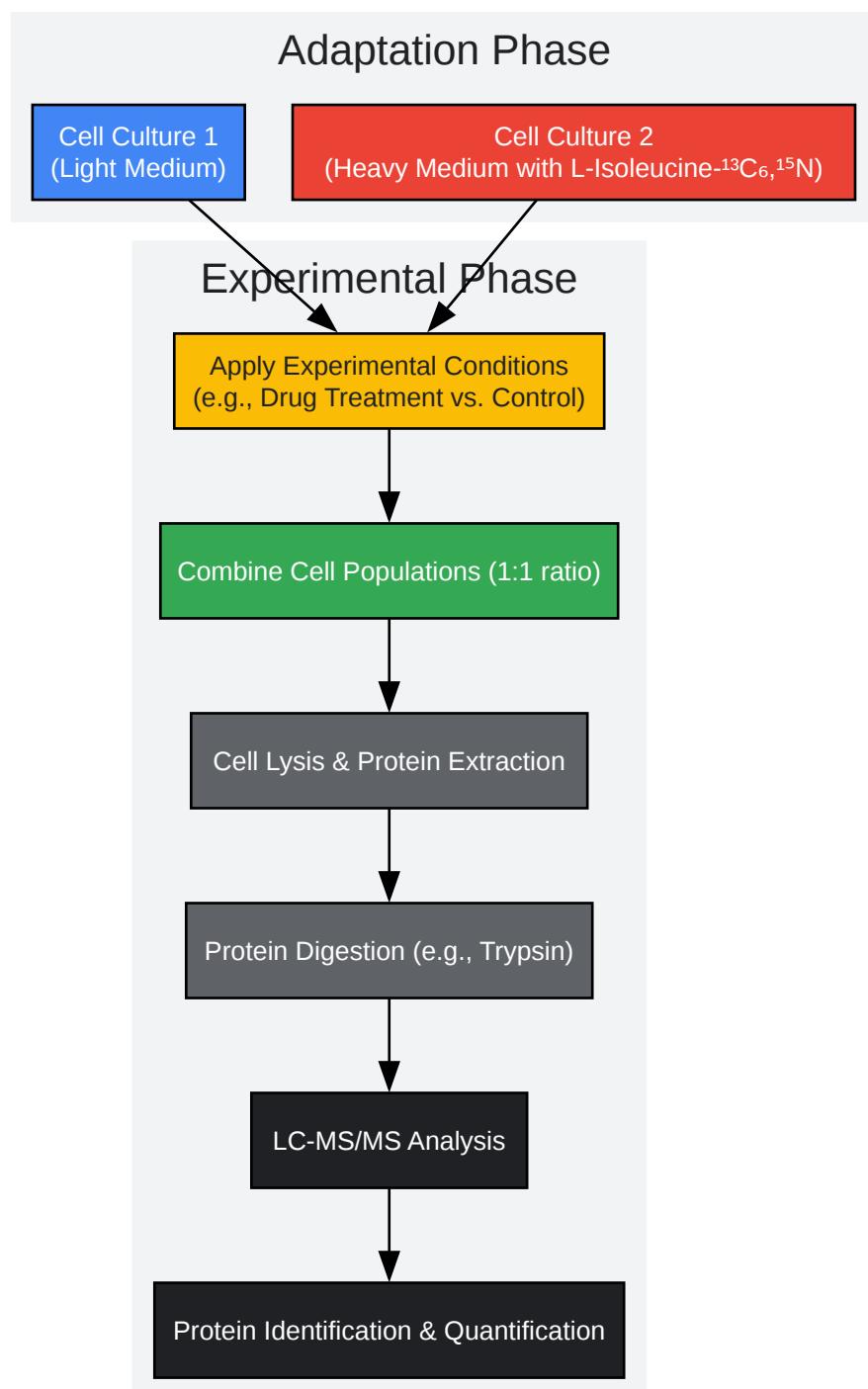
Caption: Simplified overview of the L-isoleucine catabolic pathway.

Experimental Workflows

SILAC Experimental Workflow

L-Isoleucine-¹³C₆,¹⁵N is commonly used in Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC), a powerful technique for quantitative proteomics.

General SILAC Experimental Workflow

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Caption: A typical workflow for a SILAC-based quantitative proteomics experiment.

Methodology for SILAC:

- Adaptation Phase: Two populations of cells are cultured in parallel. One is grown in "light" medium containing natural L-isoleucine, while the other is grown in "heavy" medium where natural L-isoleucine is replaced with L-Isoleucine-¹³C₆,¹⁵N. The cells are cultured for several generations to ensure complete incorporation of the labeled amino acid into the proteome. [11]
- Experimental Phase: The two cell populations are subjected to different experimental conditions (e.g., treatment vs. control).[12][11]
- Sample Preparation: The "light" and "heavy" cell populations are combined, typically in a 1:1 ratio. The combined cell lysate is then processed, which includes protein extraction and enzymatic digestion (e.g., with trypsin) to generate peptides.[12][13]
- Mass Spectrometry: The resulting peptide mixture is analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis: The mass spectrometer detects pairs of chemically identical peptides that differ only in their mass due to the isotopic labeling. The ratio of the signal intensities of the "heavy" and "light" peptide pairs is used to determine the relative abundance of the corresponding protein in the two original cell populations.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves.
- Avoid inhalation of dust.[1]
- Handle in accordance with good industrial hygiene and safety practices.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- For long-term stability, especially in solution, storage at low temperatures (-20°C to -80°C) is recommended to prevent degradation.[3][14]

Conclusion

L-Isoleucine-¹³C₆,¹⁵N is a safe and stable compound for laboratory use. Its toxicological profile is characterized by low acute toxicity, and it is not classified as a hazardous substance. The primary applications of this compound, such as in SILAC-based proteomics, leverage its non-radioactive nature to provide a safe and effective means for quantitative analysis in biological systems. Researchers and drug development professionals can handle this compound with confidence by adhering to standard laboratory safety practices.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. L-异亮氨酸-13C6,15N 98 atom % 15N, 98 atom % 13C, 95% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. L-Isoleucine (Â¹Â³Câ₆¹⁵N, 99%; Â¹â¹⁵N, 99%) - Cambridge Isotope Laboratories, CNLM-561-H-0.05 [isotope.com]
- 5. thepoultrysite.com [thepoultrysite.com]
- 6. fda.gov [fda.gov]
- 7. CCOHS: What is a LD₅₀ and LC₅₀? [ccohs.ca]
- 8. Isoleucine - Wikipedia [en.wikipedia.org]
- 9. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 10. Valine, Leucine, and Isoleucine Degradation | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. SILAC: Principles, Workflow & Applications in Proteomics - Creative Proteomics Blog [creative-proteomics.com]
- 13. info.gbiosciences.com [info.gbiosciences.com]

- 14. Investigation of the effects of storage and freezing on mixes of heavy-labeled metabolite and amino acid standards - PMC [pmc.ncbi.nlm.nih.gov]
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